

# Application of Barium Oleate in Lubricating Grease Formulations: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Barium oleate*

Cat. No.: *B1609195*

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## Introduction

**Barium oleate**, the barium salt of oleic acid, serves as a key component in the formulation of lubricating greases, particularly in the creation of barium complex greases. These greases are renowned for their exceptional performance characteristics, including high-temperature stability, excellent water resistance, and robust extreme pressure and anti-wear properties. This document provides detailed application notes, experimental protocols, and performance data related to the use of **Barium oleate** in lubricating grease formulations.

Barium-based greases are synthesized through the saponification of fatty acids with barium hydroxide. The resulting soap acts as a thickener, forming a fibrous matrix that entraps the base oil. **Barium oleate**, a simple barium soap, can be further reacted with complexing agents to form barium complex greases, which exhibit enhanced thermal and mechanical stability.

## Performance Characteristics of Barium Oleate Greases

Greases formulated with **barium oleate** and its complexes exhibit a range of desirable properties that make them suitable for demanding industrial applications. The performance of a typical complex barium-based grease is summarized in the table below.

Property	Test Method	Value
Appearance	Visual	White
NLGI Grade	ASTM D217	1, 2
Thickener Type	-	Complex barium grease
Corrosion Resistance (52°C, 48h)	-	Qualified
Welding Load PD Value (Four Ball Machine)	-	3924 N
Dropping Point	ASTM D566	>300°C min
Max Operating Temperature	-	200°C
Min Operating Temperature	-	-30°C
Evaporation (99°C, 22h)	-	0.2% max
Copper Corrosion (100°C, 24h)	ASTM D4048	No blue change
Extreme Pressure Performance PB (Four Ball Machine)	-	780 N min
Steel Mesh Oil Separation (100°C, 24h)	-	0.5% max
Water Loss Amount (38°C, 1h)	-	6% max

Table 1: Typical performance data for a complex barium base grease.[1]

## Experimental Protocols

Detailed methodologies for key experiments cited in the performance data table are provided below.

### ASTM D217: Cone Penetration of Lubricating Grease

This test method measures the consistency of lubricating grease by the penetration of a cone of specified dimensions and mass. The penetration depth is an empirical measure of stiffness.

#### Apparatus:

- Penetrometer with a standard cone
- Grease worker with a plunger and perforated plate
- Constant temperature bath ( $25 \pm 0.5^{\circ}\text{C}$ )
- Spatula

#### Procedure:

- Sample Preparation: Place a sufficient amount of the grease sample (at least 1 lb or 0.45 kg) into the grease worker cup.[\[2\]](#)
- Working (for worked penetration): If determining worked penetration, subject the sample to 60 double strokes in the grease worker.[\[3\]](#)
- Conditioning: Bring the sample to a temperature of  $25 \pm 0.5^{\circ}\text{C}$ .[\[3\]](#)
- Test Execution:
  - Level the surface of the grease in the cup.
  - Position the cup on the penetrometer table and lower the cone until its tip just touches the grease surface.
  - Release the cone and allow it to drop freely into the grease for  $5 \pm 0.1$  seconds.[\[2\]](#)
  - Record the penetration depth in tenths of a millimeter from the penetrometer scale.[\[2\]](#)
- Reporting: The reported value is typically the average of three determinations.[\[2\]](#)

## ASTM D566: Dropping Point of Lubricating Grease

This test determines the temperature at which a grease passes from a semi-solid to a liquid state under specific test conditions.

Apparatus:

- Grease cup
- Test tube
- Thermometers (for sample and bath)
- Heating bath (oil bath)
- Stirrer

Procedure:

- **Sample Preparation:** Fill the grease cup with the sample, ensuring no air is trapped inside. A small amount of grease should be forced through the cup's orifice.
- **Apparatus Assembly:** Place the filled grease cup in the test tube. Insert the sample thermometer into the test tube.
- **Heating:** Place the test tube assembly into the heating bath. Heat the bath at a controlled rate (typically 4-7°C/min).<sup>[4]</sup>
- **Determination:** As the temperature increases, observe the grease. The dropping point is the temperature at which the first drop of material falls from the cup's orifice.<sup>[4][5][6]</sup> Record the temperature on both the sample and bath thermometers.
- **Reporting:** The dropping point is calculated based on the recorded temperatures as specified in the standard.

## **ASTM D942: Oxidation Stability of Lubricating Greases by the Oxygen Pressure Vessel Method**

This test method assesses the resistance of lubricating greases to oxidation when stored statically in an oxygen atmosphere at an elevated temperature.

## Apparatus:

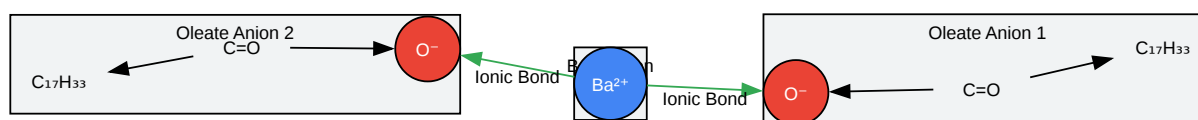
- Oxygen pressure vessel (bomb)
- Pressure gauge
- Sample dishes
- Constant temperature bath ( $99 \pm 0.5^{\circ}\text{C}$ )

## Procedure:

- Sample Preparation: Place a 4 g sample of grease in each of the five glass sample dishes.  
[7]
- Apparatus Assembly: Place the sample dishes in the pressure vessel.
- Pressurization: Seal the vessel and fill it with oxygen to a pressure of 110 psi (758 kPa).  
[8]
- Heating: Immerse the pressure vessel in the constant temperature bath maintained at  $99^{\circ}\text{C}$ .  
[8]
- Data Collection: Record the pressure at specified intervals. The test is typically run for 100 hours.
- Reporting: The degree of oxidation is determined by the decrease in oxygen pressure over the test period.  
[8]

## Visualizations

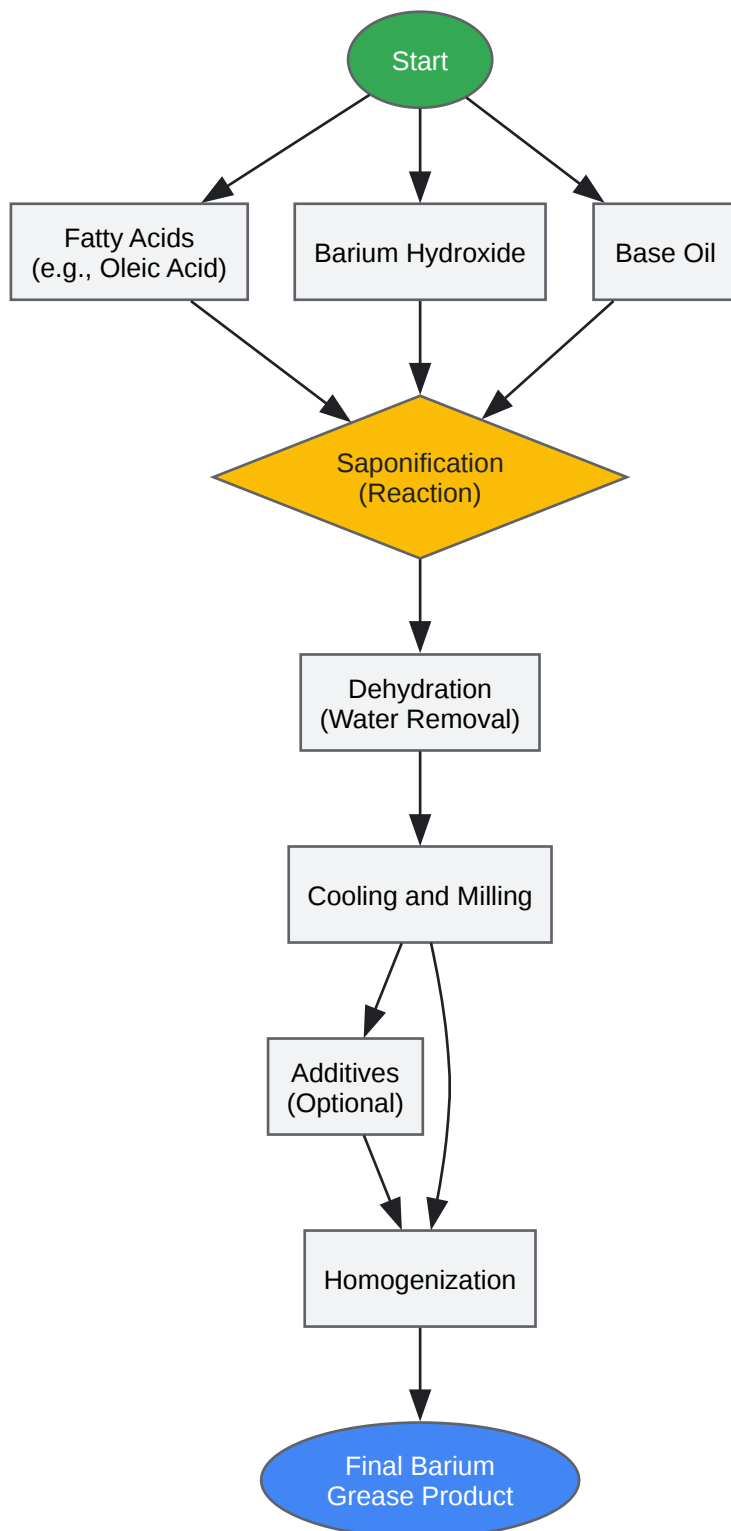
## Chemical Structure of Barium Oleate



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Caption: **Barium Oleate** Structure

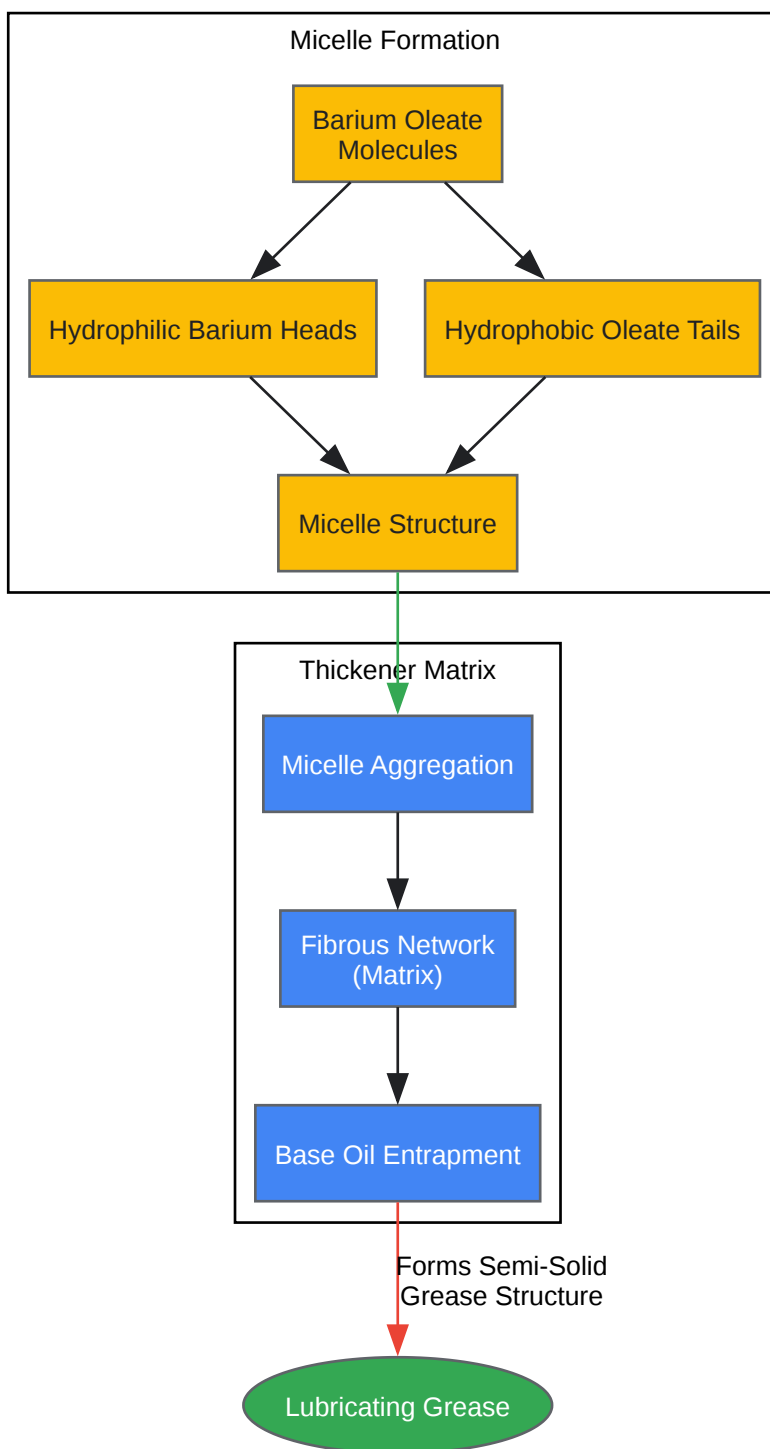
## Barium Grease Manufacturing Workflow



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Caption: Barium Grease Manufacturing

## Mechanism of Barium Oleate as a Grease Thickener



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Caption: Grease Thickening Mechanism

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